

Primary structure of ovine hypothalamic Somatostatin-25

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Compound of Interest

Compound Name: Somatostatin-25

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An In-Depth Technical Guide to the Primary Structure of Ovine Hypothalamic **Somatostatin-25**

Introduction

Somatostatin is a neuropeptide hormone that plays a crucial role in regulating the endocrine system by inhibiting the secretion of various other hormones, including growth hormone and insulin.^{[1][2][3]} It exists in two primary bioactive forms, Somatostatin-14 and Somatostatin-28, which are derived from the cleavage of a single preproprotein.^{[1][4]} Ovine hypothalamic extracts have been a key source for the isolation and characterization of these peptides. This guide provides a detailed technical overview of the primary structure of a related peptide, **Somatostatin-25**, isolated from ovine hypothalamus, focusing on its amino acid sequence, the experimental protocols used for its structural determination, and its associated signaling pathways.

Primary Structure of Ovine Hypothalamic Somatostatin-25

Ovine hypothalamic **Somatostatin-25** is a 25-amino acid peptide. Its structure is identical to that of ovine Somatostatin-28, with the exception that the first three N-terminal residues (Ser-Ala-Asn) are absent.^{[5][6][7]} The primary structure was elucidated by Esch et al. in 1980.^{[5][7]}

Amino Acid Sequence

The complete amino acid sequence of ovine hypothalamic **Somatostatin-25** is presented below.

Table 1: Amino Acid Sequence of Ovine Hypothalamic Somatostatin-25
Sequence: Asn-Ser-Asn-Pro-Ala-Met-Ala-Pro-Arg-Glu-Arg-Lys-Ala-Gly-Cys-Lys-Asn-Phe-Phe-Trp-Lys-Thr-Phe-Thr-Ser-Cys-OH
A disulfide bridge connects the two Cysteine (Cys) residues.[4]

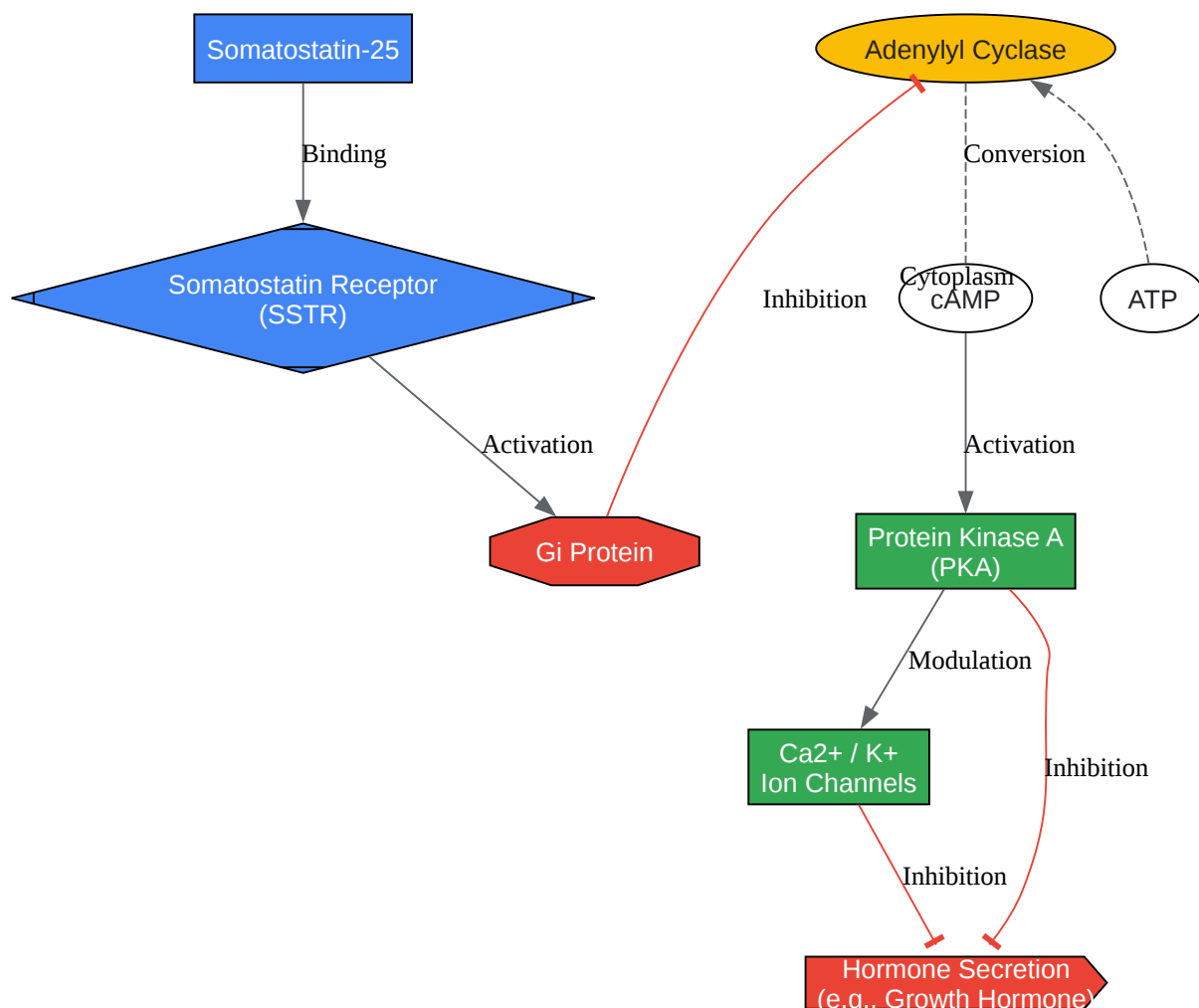
Note: The original isolation found the methionine residue to be oxidized to methionine sulfoxide.[5][6]

Experimental Determination of Primary Structure

The determination of the primary structure of ovine **Somatostatin-25** involved a multi-step process encompassing isolation, purification, sequencing, and confirmation.[5][6][7]

Experimental Workflow

The overall workflow for the structural determination of ovine hypothalamic **Somatostatin-25** is depicted below.



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